

chemical structure and synthesis of 6-Carboxyfluorescein

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Compound of Interest

Compound Name: 6-Carboxyfluorescein

Cat. No.: B556484

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An In-depth Technical Guide to **6-Carboxyfluorescein**: Chemical Structure and Synthesis

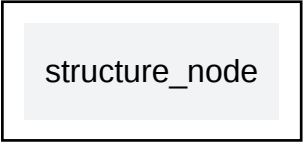
Introduction

6-Carboxyfluorescein (6-FAM) is a widely utilized fluorescent dye derived from fluorescein.[1] [2] It features a carboxylic acid group that enables its covalent attachment to primary amines on biomolecules, making it a valuable tool for fluorescent labeling.[3] This single-isomer derivative is frequently employed in various biochemical and molecular biology applications, including nucleic acid sequencing, nucleotide labeling, and cellular tracking.[1][4][5] The dye is known for its high absorptivity, excellent fluorescence quantum yield, and good water solubility. [2] Its excitation and emission maxima are well-matched to the 488 nm spectral line of common argon-ion lasers.[2]

Chemical Structure

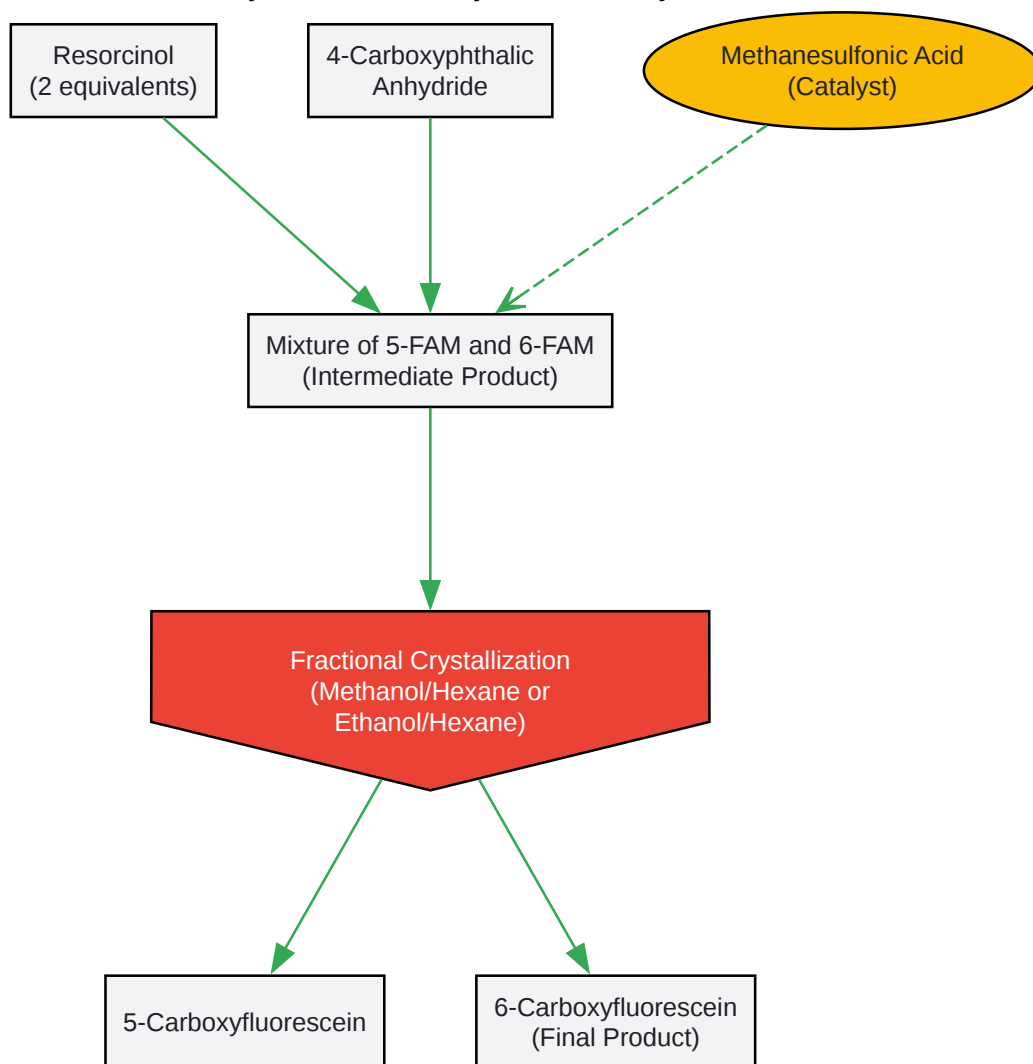
6-Carboxyfluorescein is a xanthene dye characterized by a spiro[isobenzofuran-1(3H),9'-[9H]xanthene] core structure. The formal IUPAC name is 3',6'-dihydroxy-3-oxo-3H-spiro[isobenzofuran-1,9'-xanthene]-6-carboxylic acid.[6] The key structural feature is the carboxyl group attached at the 6-position of the phthalic acid moiety, which distinguishes it from its isomer, 5-carboxyfluorescein.

Chemical Structure of 6-Carboxyfluorescein

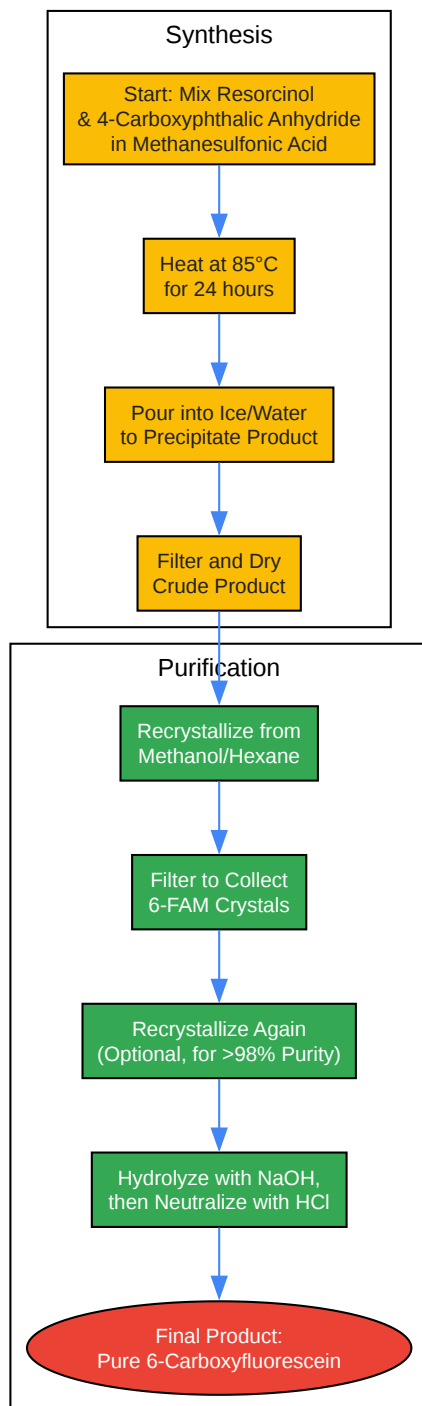


structure_node

Synthesis Pathway of 6-Carboxyfluorescein



Experimental Workflow for 6-Carboxyfluorescein Synthesis and Purification

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References

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